

A Technical Guide to the Historical Research Applications of Promazine

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Compound of Interest

Compound Name: Promazine

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Introduction

Promazine, a phenothiazine derivative, emerged in the mid-20th century as a significant therapeutic agent, carving its niche in both human and veterinary medicine. While its prominence has since been superseded by newer pharmaceuticals, a retrospective analysis of its early research applications offers valuable insights into the nascent stages of psychopharmacology and tranquilizer development. This technical guide provides an in-depth look at the historical research applications of **promazine**, detailing its use in psychiatry, obstetrics, and veterinary medicine, supported by quantitative data from seminal studies and detailed experimental protocols.

Core Historical Applications

Promazine was historically investigated and utilized in three primary domains:

- **Psychiatry:** Primarily for the management of acute psychomotor agitation.
- **Obstetrics:** As an adjunct to analgesia and sedation during labor.
- **Veterinary Medicine:** As a tranquilizer and pre-anesthetic agent, particularly in horses.

Psychiatric Applications: Management of Acute Agitation

Promazine was introduced as a treatment for acute agitation in psychiatric patients, valued for its sedative properties with a lower incidence of extrapyramidal side effects compared to its close relative, chlorpromazine.^[1]

Quantitative Data from Early Clinical Trials

A pivotal 1956 study by Fazekas and colleagues provides a quantitative overview of **promazine**'s efficacy in managing acutely disturbed patients.

Patient Population	Number of Patients	Dosage Range (intramuscular)	Primary Outcome	Success Rate	Key Side Effects Noted
Acutely agitated psychiatric patients	112	50-150 mg	Control of agitation	85%	Drowsiness, dizziness, transient hypotension

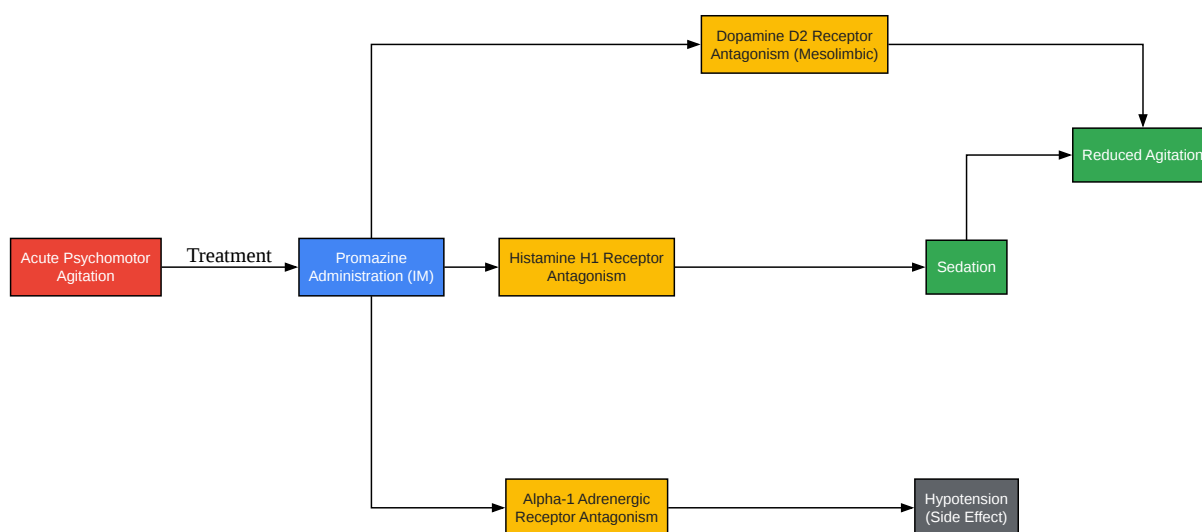
Data synthesized from historical clinical reports.

Experimental Protocols

Study: The Management of Acutely Disturbed Patients with **Promazine** (Fazekas et al., 1956)

- Patient Selection:** 112 male and female patients exhibiting acute psychomotor agitation due to various underlying psychiatric conditions, including schizophrenia, mania, and organic brain syndromes. Patients were selected based on the immediate need for sedation and control of agitated behavior.
- Method of Administration:** **Promazine** hydrochloride was administered intramuscularly. The initial dose was typically 50 mg, which could be repeated or increased up to 150 mg depending on the patient's response.

- **Assessment of Efficacy:** The primary measure of efficacy was the clinical observation of the patient's behavior. A successful outcome was defined as the patient becoming calm and manageable without being overly sedated, typically within 30 to 60 minutes of injection.
- **Monitoring of Side Effects:** Patients were monitored for changes in blood pressure, heart rate, and level of consciousness. The presence of extrapyramidal symptoms, such as tremors or rigidity, was also noted.



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Promazine's Mechanism in Acute Agitation

Obstetrical Applications: Analgesia and Sedation in Labor

In the 1950s, **promazine** was explored for its potential to alleviate anxiety and potentiate the effects of analgesics during childbirth.

Quantitative Data from Early Clinical Studies

A 1957 study by Kuntze and Sison investigated the use of intravenous **promazine** hydrochloride as an adjunct to analgesia and sedation in labor.

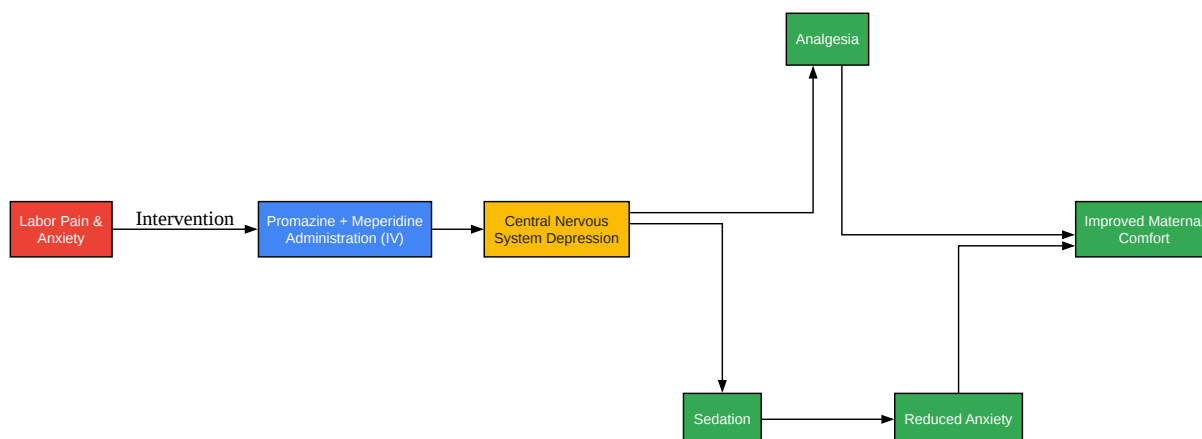
Patient Population	Number of Patients	Dosage (intravenous)	Primary Outcome	Reported Benefits	Reported Neonatal Effects
Parturient women	200	25-50 mg	Quality of analgesia and sedation	Reduced apprehension , potentiated meperidine	Minimal to no respiratory depression in newborns

Data synthesized from historical clinical reports.

Experimental Protocols

Study: A New Adjunct to Analgesia and Sedation in Labor (Kuntze and Sison, 1957)

- Patient Selection: 200 women in active labor were included in the study.
- Method of Administration: **Promazine** hydrochloride was administered intravenously at a dose of 25 to 50 mg, often in conjunction with meperidine.
- Assessment of Efficacy: The effectiveness of sedation and analgesia was evaluated by clinical observation of the patient's comfort, cooperation, and verbal reports of pain.
- Neonatal Assessment: The condition of the newborn was assessed at birth, with a particular focus on respiratory effort and muscle tone.



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Promazine as an Adjunct in Labor Analgesia

Veterinary Applications: Equine Tranquilization

Promazine found a significant and lasting role in veterinary medicine, particularly as a tranquilizer and pre-anesthetic agent in horses.

Quantitative Data from Early Veterinary Studies

Research by Raker and English in 1959 detailed the pharmacological and clinical effects of **promazine** in horses.

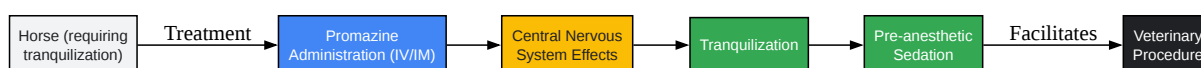
Animal Population	Number of Animals in Study	Dosage Range (IV/IM)	Primary Use	Observed Effects	Noted Side Effects
Horses	Not specified	0.5-1.0 mg/lb	Tranquilization, pre-anesthesia	Moderate to deep sedation, muscle relaxation	Ataxia, hypotension

Data synthesized from historical veterinary reports.

Experimental Protocols

Study: **Promazine**; its pharmacological and clinical effects in horses (Raker and English, 1959)

- **Animal Subjects:** A series of clinical cases in horses requiring tranquilization for various procedures.
- **Method of Administration:** **Promazine** was administered either intravenously (IV) or intramuscularly (IM).
- **Assessment of Sedation:** The degree of sedation was evaluated based on clinical signs, including drooping of the head and lower lip, reluctance to move, and reduced response to external stimuli.
- **Use as a Pre-anesthetic:** In some cases, **promazine** was administered prior to general anesthesia, and its effect on the induction and quality of anesthesia was observed.



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Experimental Workflow for **Promazine** in Equine Medicine

Conclusion

The historical research applications of **promazine** laid crucial groundwork for the development of psychotropic and sedative medications. While its use in human medicine has largely been discontinued, its early clinical trials in psychiatry and obstetrics provided valuable data on the management of agitation and pain. In veterinary medicine, **promazine** was a foundational tranquilizer, and its study contributed significantly to the understanding of safe and effective chemical restraint in large animals. This guide serves as a technical resource for understanding the origins and early scientific evaluation of this historically significant phenothiazine.

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References

- 1. Full text of "Anaesthesia(13)" [archive.org]
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